

RTI-111-d3 research applications

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Compound Focus: RTI-111-d3

Cat. No.: S1816262

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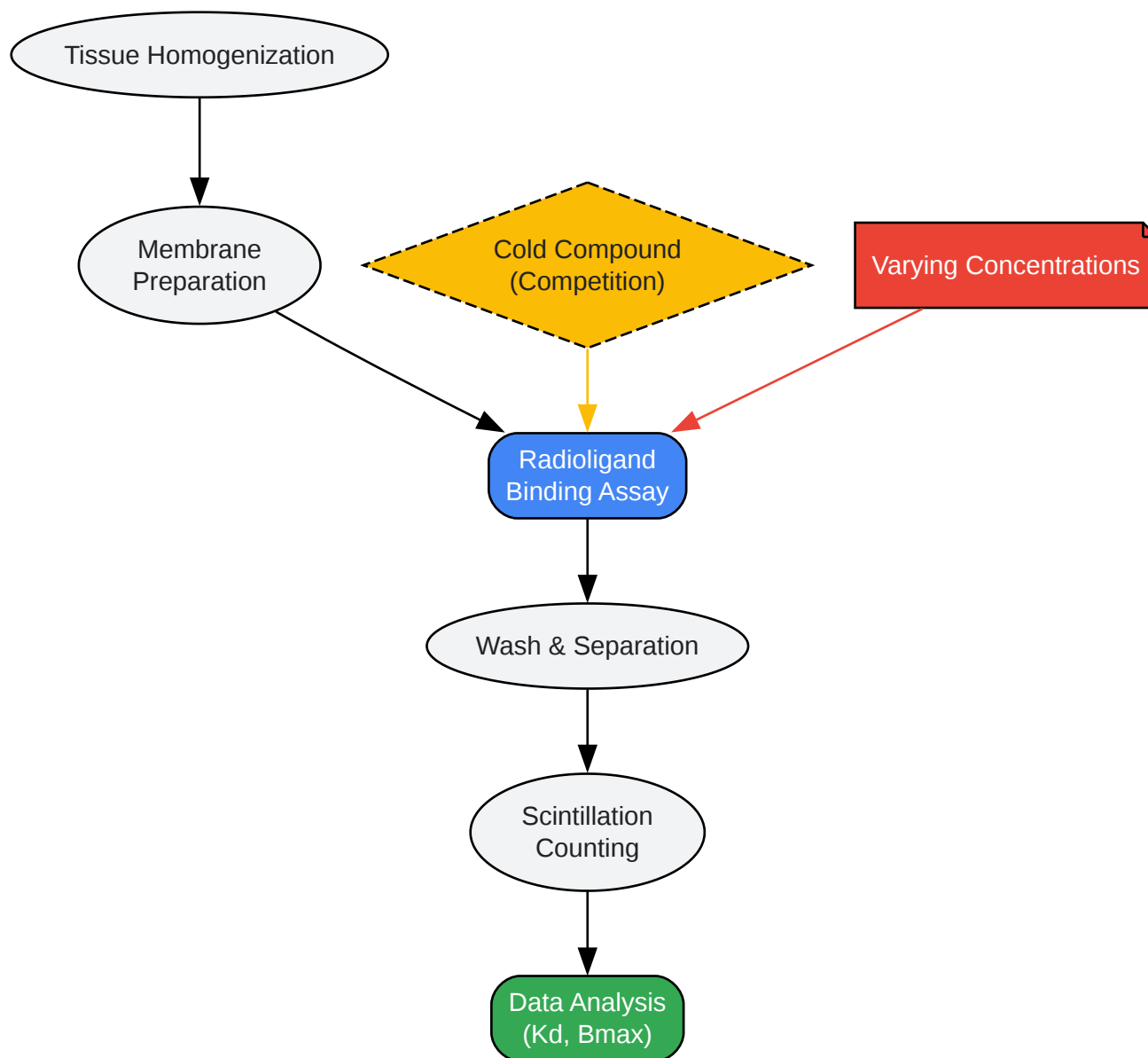
Basic Compound Information

The table below summarizes the available identification data for **RTI-111-d3** [1].

Property	Value
Product Name	RTI 4229-111-d3 [1]
Synonyms	RTI-111-d3; (1R,2S,3S,5S)-3-(3,4-Dichlorophenyl)-8-(Methyl-d3)-8-azabicyclo[3.2.1]octane-2-carboxylic Acid Methyl Ester Hydrochloride [1]
Chemical Formula	$C_{16}H_{20}Cl_3NO_2$ [1]
Molecular Weight	364.6945 g/mol [1]
Reported Applications	Cocaine receptor binding ligand; research applications in diagnosis and treatment of drug addiction, depression, anorexia, and neurodegenerative diseases [1]
Legal Status	Controlled substance; drug of abuse [1]

Visualizing a Generic Receptor Binding Workflow

Although specific protocols for **RTI-111-d3** were not available, the DOT script below creates a diagram for a general experimental workflow used to study receptor-ligand interactions. This demonstrates how Graphviz can be used to visualize complex scientific processes.



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*A general workflow for studying ligand-receptor binding, a potential application for **RTI-111-d3** [1].*

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References

1. 4229- RTI - 111 suppliers & manufacturers in China d 3 [chemicalbook.com]

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